

In-Depth Technical Guide to the Synthesis of LP-12 Hydrochloride

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Compound of Interest

Compound Name: LP 12 hydrochloride

Cat. No.: B1139529

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Abstract

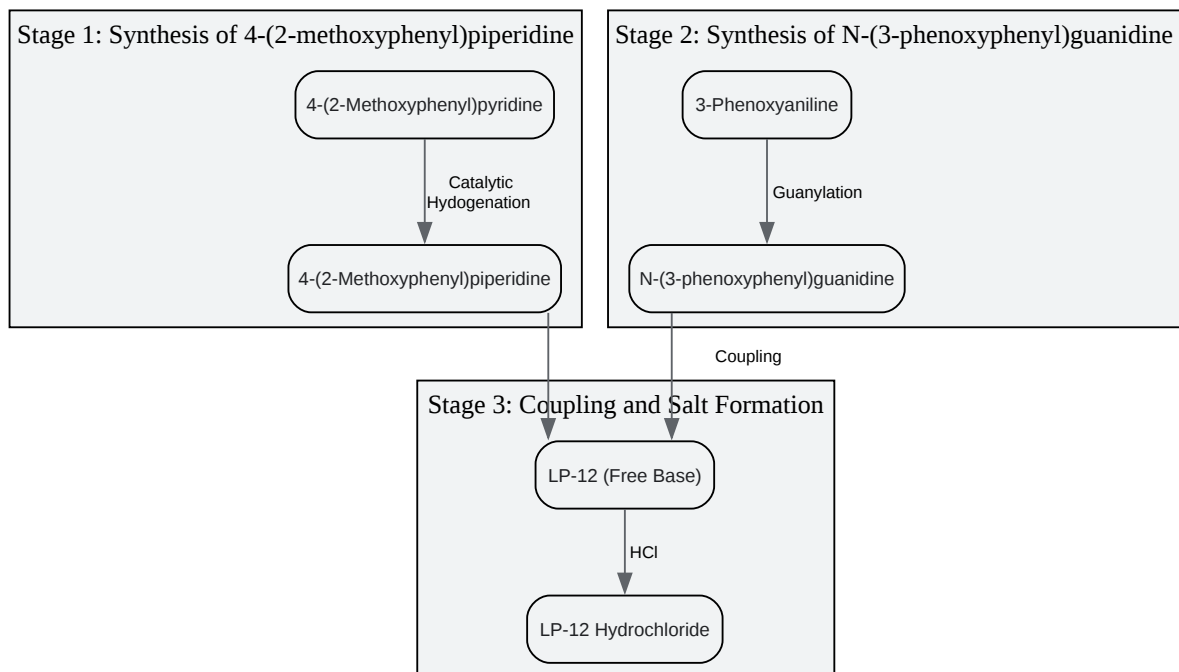
This technical guide provides a comprehensive overview of a plausible synthetic route to LP-12 hydrochloride (4-(2-methoxyphenyl)-N-(3-phenoxyphenyl)piperidine-1-carboximidamide hydrochloride), a compound of interest in pharmaceutical research. The synthesis is presented as a multi-step process, commencing with the preparation of two key intermediates: 4-(2-methoxyphenyl)piperidine and N-(3-phenoxyphenyl)guanidine. This document details the proposed experimental protocols for the synthesis of these intermediates and their subsequent coupling to form the final product, followed by conversion to its hydrochloride salt. Quantitative data from analogous reactions found in the literature are summarized, and relevant reaction mechanisms and experimental workflows are visualized using DOT language diagrams.

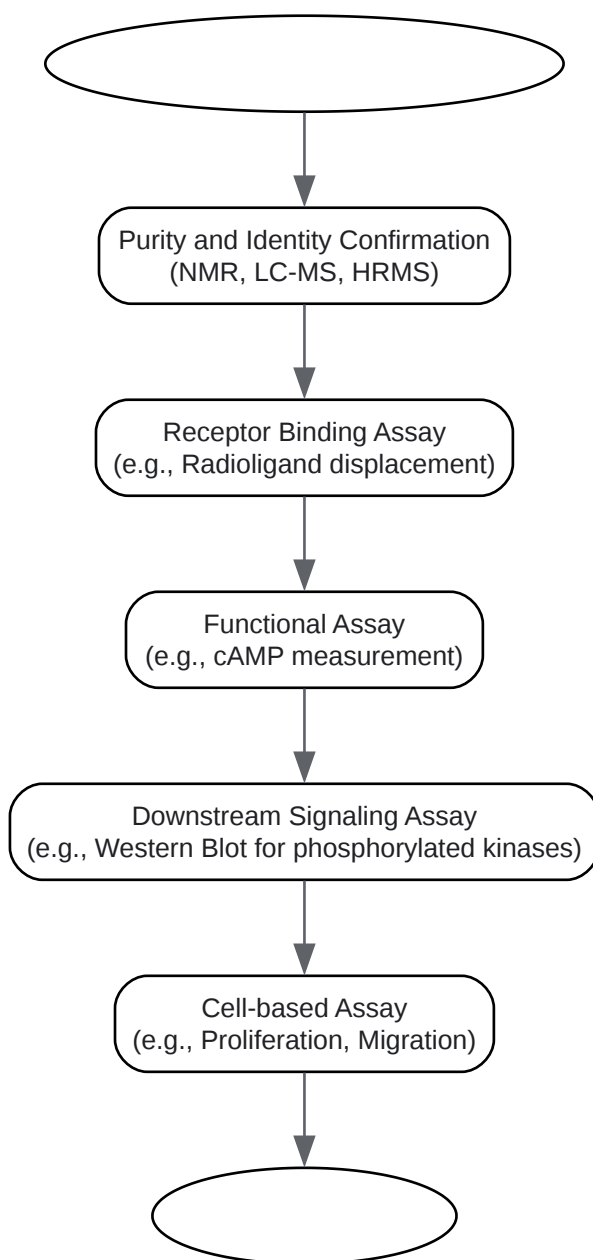
Introduction

LP-12 is a small molecule featuring a substituted piperidine core linked to a diaryl guanidine moiety. The synthesis of such molecules requires a strategic approach, typically involving the separate construction of key structural fragments followed by a convergent coupling step. This guide outlines a feasible synthetic pathway based on established chemical principles and analogous procedures reported in the scientific literature.

Proposed Synthetic Pathway

The proposed synthesis of LP-12 hydrochloride is a three-stage process, as illustrated in the workflow diagram below. The initial stages focus on the independent synthesis of the piperidine and guanidine building blocks, which are then coupled in the final stage.





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